

Inter-laboratory comparison of Phenethyl isobutyrate analysis

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Compound of Interest

Compound Name: *Phenethyl isobutyrate*

Cat. No.: B089656

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An essential component of quality assurance in analytical laboratories is participation in inter-laboratory comparisons (ILCs) and proficiency testing (PT) schemes.[1][2][3] These programs allow laboratories to assess their analytical performance against their peers and a reference value, thereby providing objective evidence of their competence.[1][3] This guide presents a hypothetical inter-laboratory comparison for the analysis of **Phenethyl Isobutyrate**, a common fragrance and flavor compound, to illustrate the process and data interpretation for researchers, scientists, and drug development professionals.

Hypothetical Inter-laboratory Comparison Scenario

In this scenario, a proficiency testing sample containing **Phenethyl Isobutyrate** in an ethanol matrix was distributed to 15 participating laboratories. The assigned value for the concentration of **Phenethyl Isobutyrate**, determined by formulation, was 525 µg/mL. The standard deviation for proficiency assessment (σ) was set at 25 µg/mL.

Data Presentation

The performance of each participating laboratory is evaluated using a z-score, calculated as:

$$z = (x - X) / \sigma$$

Where:

- x is the result reported by the participant.

- X is the assigned value.
- σ is the standard deviation for proficiency assessment.

A z-score is generally interpreted as follows:

- $|z| \leq 2.0$: Satisfactory performance
- $2.0 < |z| < 3.0$: Questionable performance
- $|z| \geq 3.0$: Unsatisfactory performance

The results of the hypothetical inter-laboratory comparison are summarized in the table below.

Laboratory ID	Reported Concentration (µg/mL)	z-score	Performance Evaluation
Lab-01	515	-0.40	Satisfactory
Lab-02	542	0.68	Satisfactory
Lab-03	488	-1.48	Satisfactory
Lab-04	578	2.12	Questionable
Lab-05	521	-0.16	Satisfactory
Lab-06	499	-1.04	Satisfactory
Lab-07	533	0.32	Satisfactory
Lab-08	595	2.80	Questionable
Lab-09	475	-2.00	Satisfactory
Lab-10	508	-0.68	Satisfactory
Lab-11	555	1.20	Satisfactory
Lab-12	610	3.40	Unsatisfactory
Lab-13	528	0.12	Satisfactory
Lab-14	519	-0.24	Satisfactory
Lab-15	539	0.56	Satisfactory

Experimental Protocols

The following is a recommended experimental protocol for the quantitative analysis of **Phenethyl Isobutyrate** using Gas Chromatography with Flame Ionization Detection (GC-FID). This protocol is based on general methods for the analysis of volatile fragrance compounds.[\[4\]](#) [\[5\]](#)[\[6\]](#)

Sample Preparation

- Internal Standard (IS) Stock Solution: Prepare a stock solution of an appropriate internal standard (e.g., Phenyl Acetate or 2-Octanol) in ethanol at a concentration of 1000 µg/mL.[5]
- Calibration Standards: Prepare a series of calibration standards by accurately diluting a certified reference material of **Phenethyl Isobutyrate** in ethanol to achieve concentrations ranging from 10 to 1000 µg/mL. Spike each calibration standard with the internal standard to a final concentration of 100 µg/mL.
- Sample Preparation:
 - Accurately dilute a known volume of the proficiency testing sample in ethanol to bring the expected concentration of **Phenethyl Isobutyrate** within the calibration range.
 - Add the internal standard to the diluted sample to a final concentration of 100 µg/mL.[5]
 - Vortex the sample for 30 seconds to ensure homogeneity.[5]
 - If necessary, filter the sample through a 0.45 µm syringe filter into a GC vial.[5]

Gas Chromatography (GC-FID) Analysis

The following GC parameters are provided as a starting point and should be optimized for the specific instrument used.

- Instrument: Gas Chromatograph with Flame Ionization Detector (GC-FID)
- Column: DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent)
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min
- Injector Temperature: 250 °C
- Injection Volume: 1 µL (splitless injection)
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 280 °C

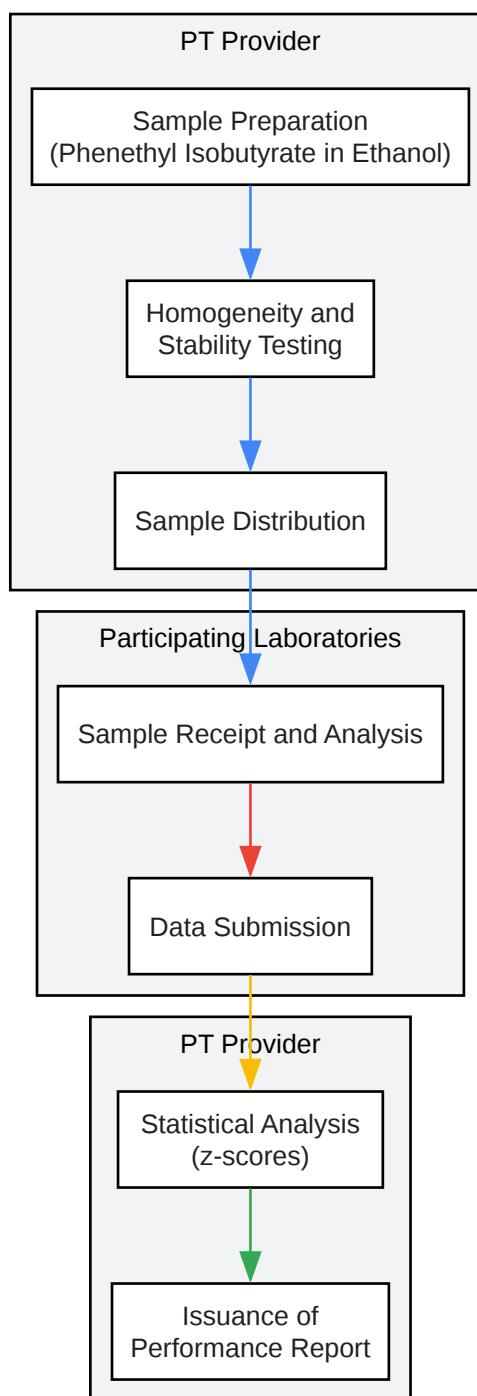
- Hold: 5 minutes at 280 °C
- Detector Temperature: 300 °C
- Data Acquisition: Peak areas of **Phenethyl Isobutyrate** and the internal standard are recorded.

Quantification

- Construct a calibration curve by plotting the ratio of the peak area of **Phenethyl Isobutyrate** to the peak area of the internal standard against the concentration of **Phenethyl Isobutyrate** for the calibration standards.
- Determine the concentration of **Phenethyl Isobutyrate** in the prepared sample by using the peak area ratio and the calibration curve.
- Calculate the final concentration in the original proficiency testing sample by accounting for the dilution factor.

Visualizations

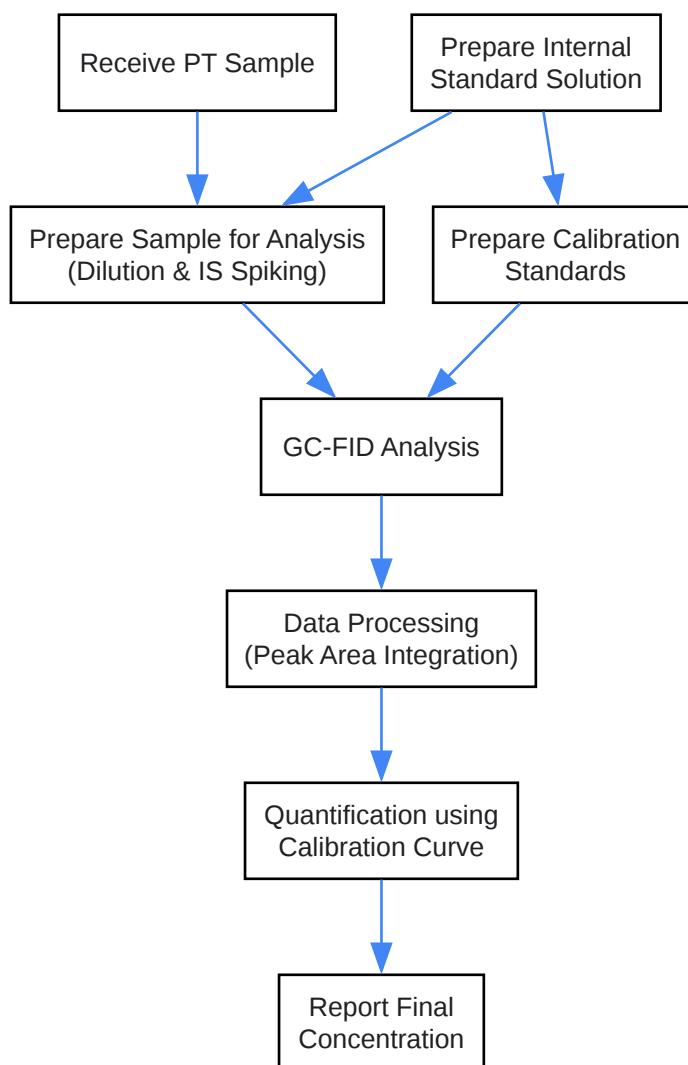
Inter-laboratory Comparison Workflow



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Caption: Workflow of the Inter-laboratory Comparison.

Analytical Workflow in a Participating Laboratory



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Caption: Analytical Workflow for **Phenethyl Isobutyrate**.

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